

Essential Guide to the Proper Disposal of Lhc-165

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Lhc-165
CAS No.: 1258595-14-0
Cat. No.: B608562

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **Lhc-165**, a benzonaphthyridine Toll-like receptor (TLR) 7 agonist. Adherence to these procedures is critical for personnel safety, environmental protection, and regulatory compliance.

Lhc-165 Safety and Hazard Information

According to the Material Safety Data Sheet (MSDS) for **Lhc-165**, it is not classified as a hazardous substance or mixture. However, standard laboratory precautions should always be observed.

Hazard Information	Description
Hazard Classification	Not a hazardous substance or mixture[1]
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion
First Aid - Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
First Aid - Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Consult a physician.
First Aid - Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Promptly consult a physician.
First Aid - Ingestion	Wash out mouth with water if the person is conscious. Do not give anything by mouth to an unconscious person.

Experimental Protocols for Lhc-165 Disposal

The following protocols are based on the **Lhc-165** MSDS and general laboratory waste management guidelines.

1. Personal Protective Equipment (PPE) and Handling:

- Engineering Controls: Use only in areas with appropriate exhaust ventilation. Avoid the formation of dust and aerosols[1].
- Personal Protective Equipment:
 - Wear appropriate protective eyeglasses or chemical safety goggles.
 - Wear compatible chemical-resistant gloves.
 - Wear a laboratory coat or other protective clothing.

2. Spill and Contamination Cleanup:

- In case of a spill, avoid inhalation of any dust or aerosol.
- Wear appropriate PPE as listed above.
- Carefully sweep up or absorb the spilled material.
- Place the cleanup materials into a designated, sealed container for hazardous waste disposal.
- Wash the spill area thoroughly with soap and water.

3. Disposal of Unused **Lhc-165** and Contaminated Materials:

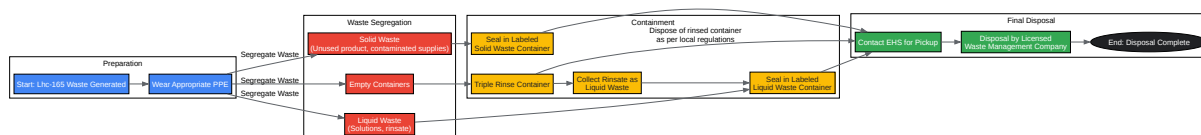
- Solid Waste:
 - Collect all solid waste contaminated with **Lhc-165**, including unused product, contaminated lab supplies (e.g., gloves, weigh paper, pipette tips), and spill cleanup materials.
 - Place the solid waste into a clearly labeled, sealed, and compatible hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Lhc-165**.
 - Do not mix with other waste streams unless compatibility is confirmed.
 - Store liquid waste in a sealed, leak-proof, and clearly labeled container.
- Empty Containers:
 - Triple rinse empty containers with a suitable solvent.
 - Dispose of the rinsate as hazardous liquid waste.

- After rinsing, the container may be disposed of as non-hazardous waste, depending on local regulations.

4. Final Disposal:

- All waste containing **Lhc-165** must be disposed of through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of chemical waste.
- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance and to arrange for waste pickup.

Lhc-165 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: **Lhc-165** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A phase I trial of LHC165 single agent and in combination with spartalizumab in patients with advanced solid malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Lhc-165]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608562/docs#essential-guide-to-the-proper-disposal-of-lhc-165]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

